

Technical Guide: (2-Chlorophenyl)methanesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Chlorophenyl)methanesulfonyl chloride

Cat. No.: B1271417

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 77421-13-7 Molecular Formula: C₇H₆Cl₂O₂S

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **(2-Chlorophenyl)methanesulfonyl chloride**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this compound.

Chemical and Physical Properties

(2-Chlorophenyl)methanesulfonyl chloride is a sulfonyl chloride derivative containing a chlorophenyl group. The presence of the sulfonyl chloride functional group makes it a reactive compound, particularly sensitive to moisture and nucleophiles.

Property	Value	Source
Molecular Weight	225.09 g/mol	[1]
Appearance	White to light yellow solid	[2]
Odor	Strong, pungent	[2]
Purity	≥97%	[3][4]

Hazard Identification and Safety Information

(2-Chlorophenyl)methanesulfonyl chloride is classified as a hazardous substance. It is crucial to handle this compound with appropriate safety precautions in a well-ventilated laboratory setting.^[5]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[5]
- H312: Harmful in contact with skin.^[5]
- H314: Causes severe skin burns and eye damage.^[5]
- H332: Harmful if inhaled.^[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.^[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[5]
- P302+P352: IF ON SKIN: Wash with with soap and water.^[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[5]

The material reacts violently with water, liberating toxic gas.^[6] Therefore, it must be handled in a dry environment, and contact with moisture should be strictly avoided.

Toxicological and Ecotoxicological Information

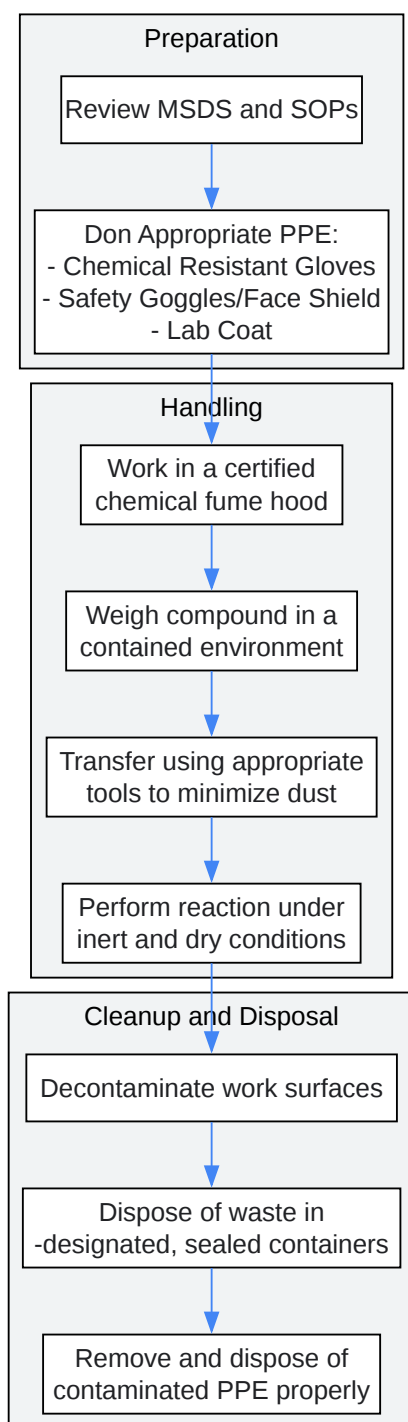
Detailed quantitative toxicological data such as LD50 and LC50 values for **(2-Chlorophenyl)methanesulfonyl chloride** are not readily available in public literature.^[6] The primary toxicological concerns are its corrosive nature, causing severe burns to the skin, eyes, and respiratory tract upon contact.^[6] Ingestion is harmful.^[5]

Information regarding the environmental impact of this specific compound is limited. However, given its reactivity with water and potential to form acidic byproducts, releases into the environment should be avoided.

Experimental Protocols

While a specific, validated experimental protocol for the synthesis of **(2-Chlorophenyl)methanesulfonyl chloride** is not available in the reviewed literature, a general procedure for the synthesis of aryl sulfonyl chlorides can be adapted. One common method involves the oxidative chlorination of the corresponding thiol or disulfide.

General Laboratory Handling and Personal Protective Equipment (PPE) Workflow



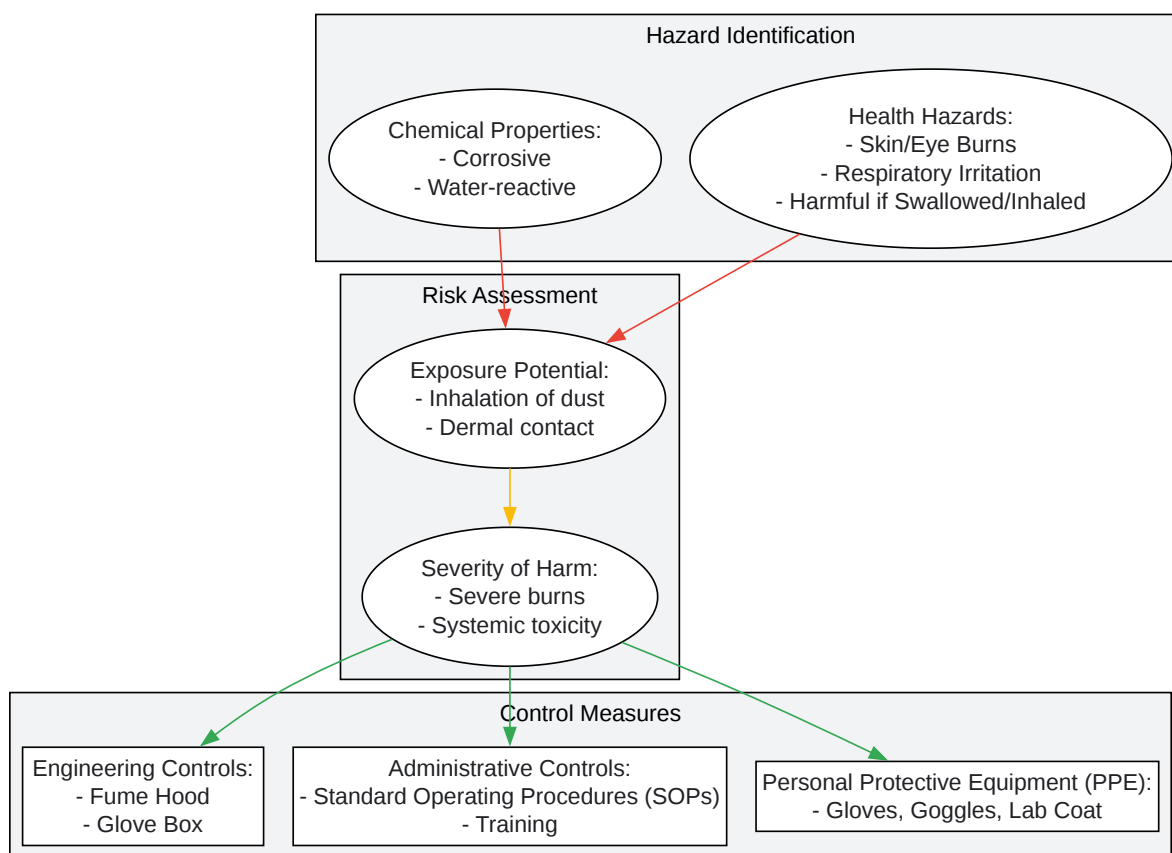
[Click to download full resolution via product page](#)

Caption: General workflow for handling **(2-Chlorophenyl)methanesulfonyl chloride**.

Logical Relationships in Hazard Mitigation

A systematic approach to hazard mitigation is essential when working with reactive and corrosive compounds. The following diagram illustrates the logical flow from hazard identification to the implementation of control measures.

Hazard Identification and Risk Assessment Workflow



[Click to download full resolution via product page](#)

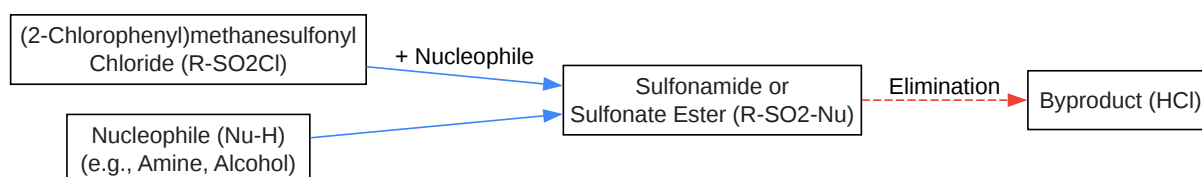
Caption: Logical flow for hazard mitigation.

Signaling Pathways and Reactivity

(2-Chlorophenyl)methanesulfonyl chloride is not directly involved in biological signaling pathways. Its significance in drug development lies in its utility as a reactive intermediate for the

synthesis of more complex molecules. The primary reaction pathway of interest is its reaction with nucleophiles, such as amines, alcohols, and thiols, to form sulfonamides, sulfonate esters, and thioesters, respectively.

General Reactivity Pathway of a Sulfonyl Chloride



[Click to download full resolution via product page](#)

Caption: General reaction of a sulfonyl chloride with a nucleophile.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety guide. Users should consult the full Material Safety Data Sheet (MSDS) and conduct a thorough risk assessment before handling this chemical. All laboratory work should be performed by trained individuals in a suitably equipped facility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. chem-tools.com [chem-tools.com]
- 3. (2-Chlorophenyl)methanesulfonyl chloride, 97%, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Maybridge | Fisher Scientific [fishersci.at]
- 4. (2-Chlorophenyl)methanesulfonyl chloride - Advanced Biochemicals [advancedbiochemicals.com]
- 5. (2-Chlorophenyl)methanesulfonyl chloride - High purity | EN [georganics.sk]

- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Technical Guide: (2-Chlorophenyl)methanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271417#msds-for-2-chlorophenyl-methanesulfonyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com